

# Technical Operating Procedure: Safe Disposal of Ivermectin B1a-d2

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## Compound of Interest

Compound Name: Ivermectin B1a-d2

Cat. No.: B1574491

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## Executive Directive

Strict Prohibition: Under no circumstances shall **Ivermectin B1a-d2**, its solutions, or contaminated by-products be discharged into sanitary sewer systems (drains).

**Ivermectin B1a-d2** is a macrocyclic lactone derivative used primarily as a stable isotope-labeled internal standard for mass spectrometry. While the deuterium label (

) modifies its mass-to-charge ratio for detection, it does not mitigate the biological toxicity of the parent compound.

This compound exhibits extreme aquatic toxicity (LC50 in the parts-per-trillion range for certain aquatic invertebrates) and acute mammalian toxicity. Disposal must follow a zero-discharge protocol via high-temperature incineration at a licensed hazardous waste facility.

## Hazard Profile & Risk Assessment

To ensure compliance and safety, researchers must understand the specific hazards driving these disposal protocols.

| Hazard Class            | GHS Code  | Description   | Operational Implication  |
|-------------------------|-----------|---|--|
| Acute Toxicity (Oral)   | H300      | Fatal if swallowed.[1]<br>[2][3]                            | All solid waste (vials, weigh boats) must be sealed immediately to prevent dust inhalation or ingestion. |
| Acute Toxicity (Dermal) | H311      | Toxic in contact with skin.[1][2][4]                        | Double nitrile gloves are mandatory during waste transfer.   |
| Aquatic Toxicity        | H400/H410 | Very toxic to aquatic life with long-lasting effects.[1][2] | Zero tolerance for drain disposal. Even trace amounts in rinse water can violate environmental permits.  |
| Reproductive Toxicity   | H361      | Suspected of damaging fertility or the unborn child.[1][5]  | Pregnant personnel should avoid handling waste streams containing high concentrations.                   |

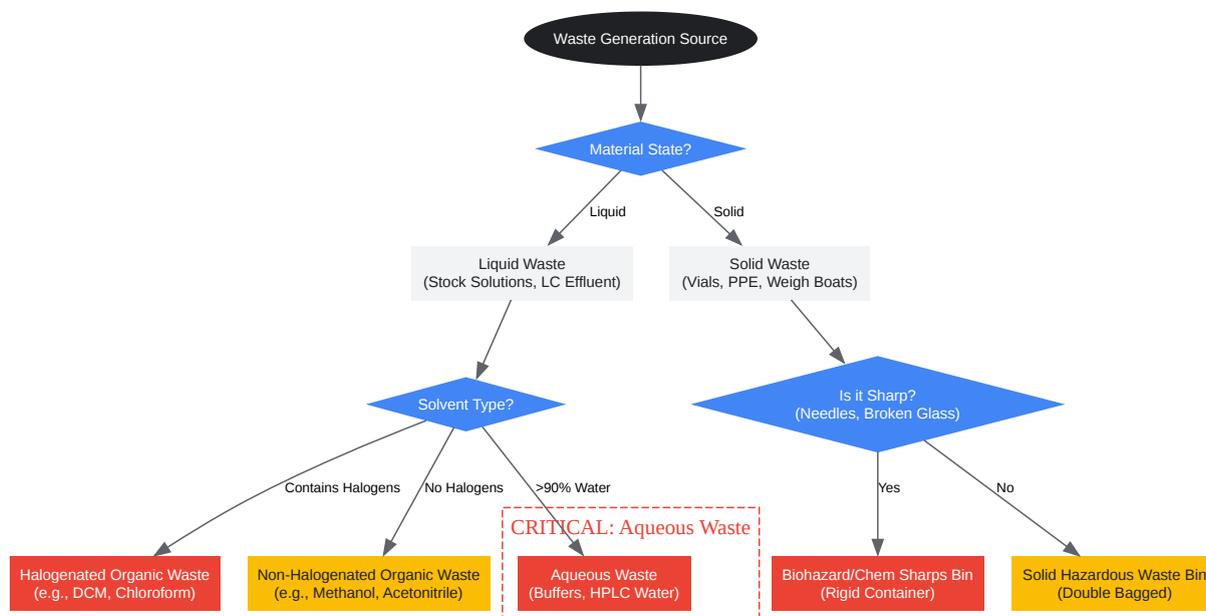
## The Deuterium Factor

The substitution of hydrogen with deuterium (B1a-d2) is a chemical modification for analytical specificity. It does not alter the toxicophore of the molecule. Therefore, regulatory bodies (EPA, EU ECHA) treat the isotopic variant with the same hazard classification as the non-labeled Ivermectin B1a.

## Waste Segregation Protocol

Proper segregation is the primary defense against environmental contamination. Use the following logic to determine the correct waste stream.

## Visualization: Waste Segregation Decision Tree



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Figure 1: Decision logic for segregating **Ivermectin B1a-d2** waste streams. Note that aqueous waste must NOT go down the drain; it must be collected for incineration.

## Detailed Disposal Procedures

### A. Liquid Waste (Stock Solutions & LC-MS Effluent)

Most **Ivermectin B1a-d2** waste is generated during LC-MS/MS analysis.

- Collection: Collect all HPLC/LC-MS effluent containing the standard in a dedicated carboy labeled "Hazardous Waste: Toxic Organic."
- Compatibility: Ensure the carboy material (HDPE or Glass) is compatible with the mobile phase solvents (typically Acetonitrile/Methanol).
- Labeling: The label must explicitly list:
  - "Contains: **Ivermectin B1a-d2**"
  - "Hazard: Toxic, Aquatic Hazard"<sup>[1]</sup><sup>[3]</sup>
  - Solvent composition (e.g., "50% Acetonitrile, 50% Water")
- Disposal Path: Hand over to EHS for incineration.

## B. Solid Waste (Vials & Packaging)

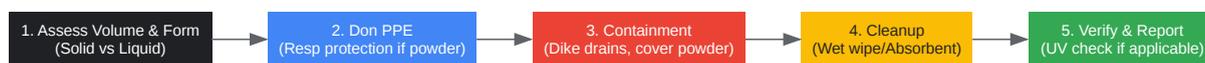
Empty vials are never truly "empty" regarding high-potency compounds.

- Vials: Unrinsed vials containing residual standard must be capped and placed in a Hazardous Waste Sharps/Glass container. Do not place in general broken glass boxes.
- Rinsing (Triple Rinse Rule): If local regulations require rinsing before disposal:
  - Rinse the vial 3x with a compatible solvent (Methanol).
  - Collect all rinsate into the Liquid Hazardous Waste stream (Section A).
  - Only then can the glass be disposed of as standard laboratory glass waste (check local RCRA requirements; when in doubt, treat as hazardous).
- PPE: Contaminated gloves and weigh boats should be double-bagged in a "Solid Toxic Waste" bag and sealed.

## Emergency Spill Response

In the event of a spill (solid powder or stock solution), immediate containment is required to prevent migration to floor drains.

## Visualization: Spill Response Workflow



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Figure 2: Step-by-step workflow for managing an accidental spill of **Ivermectin B1a-d2**.

### Cleanup Steps:

- Isolate: Evacuate the immediate area. Mark boundaries.
- Protect: Wear double nitrile gloves, lab coat, goggles, and a P100/N95 respirator if dealing with dry powder (to prevent inhalation of dust).
- Contain:
  - Liquid: Place absorbent pads (pig mats) over the spill. Do not wipe; blot.
  - Solid: Cover with a damp paper towel to prevent dust generation. Do not dry sweep.
- Decontaminate: Clean the surface with a detergent solution followed by a methanol wipe.
- Disposal: All cleanup materials (pads, towels, gloves) must be disposed of as Solid Hazardous Waste.

## Regulatory Compliance (US/EU Context)

- RCRA (USA): Ivermectin is not explicitly P-listed or U-listed, but it typically classifies as a Characteristic Waste due to toxicity. Generators must determine if the waste exhibits toxicity characteristics (D-codes) or manage it conservatively as non-RCRA regulated hazardous waste (state-dependent).
  - Best Practice: Manage as RCRA Hazardous Waste to ensure incineration.
- European Waste Catalogue (EWC):

- Code 16 05 06\*: Laboratory chemicals, consisting of or containing hazardous substances, including mixtures of laboratory chemicals.
- Code 18 01 08\*: Cytotoxic and cytostatic medicines (often applied to high-potency compounds).

## References

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